

Technical Guide: Safe Handling and Disposal of 3-Cyclohexyleicosane[1][2]

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Compound of Interest

Compound Name: Eicosane, 3-cyclohexyl-

CAS No.: 4443-57-6

Cat. No.: B14163942

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Executive Summary & Core Directive

3-Cyclohexyleicosane (CAS: 4443-57-6) is a high-molecular-weight hydrocarbon utilized primarily as a lubricant standard, phase change material, or reference alkane.[1][2] Unlike volatile solvents (e.g., hexane), this compound possesses a melting point near room temperature (~22.7°C), creating unique handling challenges.

The Golden Rule of Disposal:

“

NEVER dispose of 3-cyclohexyleicosane down the drain.[1] Its hydrophobicity and phase-change behavior (solidifying at <22°C) guarantee plumbing blockages and environmental persistence.[1]

Disposal Pathway: High-BTU Incineration (Fuel Blending).[1]

Chemical Identity & Physical Properties

Understanding the physical state is critical for disposal.[1] At standard laboratory temperatures (20–25°C), this substance exists on the threshold between a viscous liquid and a waxy solid.

Property	Data	Operational Implication
CAS Number	4443-57-6	Use for waste manifesting.[1][2]
Formula	C ₂₆ H ₅₂	High carbon content = High Energy Value.[1][2]
Molecular Weight	364.7 g/mol	Low volatility; negligible inhalation risk at RT.[1][2]
Melting Point	~22.7°C (295.9 K)	CRITICAL: May solidify in waste containers or pipettes if lab is cool.[1][2]
Solubility	Insoluble in water	Immiscible; forms separate layer in aqueous waste.[1][2]
Flash Point	>110°C (Estimated)	Classified as Combustible, not Flammable (unless mixed with solvents).[2]

Pre-Disposal Handling & Segregation[2][3]

A. Container Selection

Due to the melting point, glass or high-density polyethylene (HDPE) containers are required.[1]

- Recommended: Wide-mouth jars (HDPE).[1] Narrow-neck bottles are discouraged as the substance may solidify, making retrieval or pouring impossible without heating.[1]

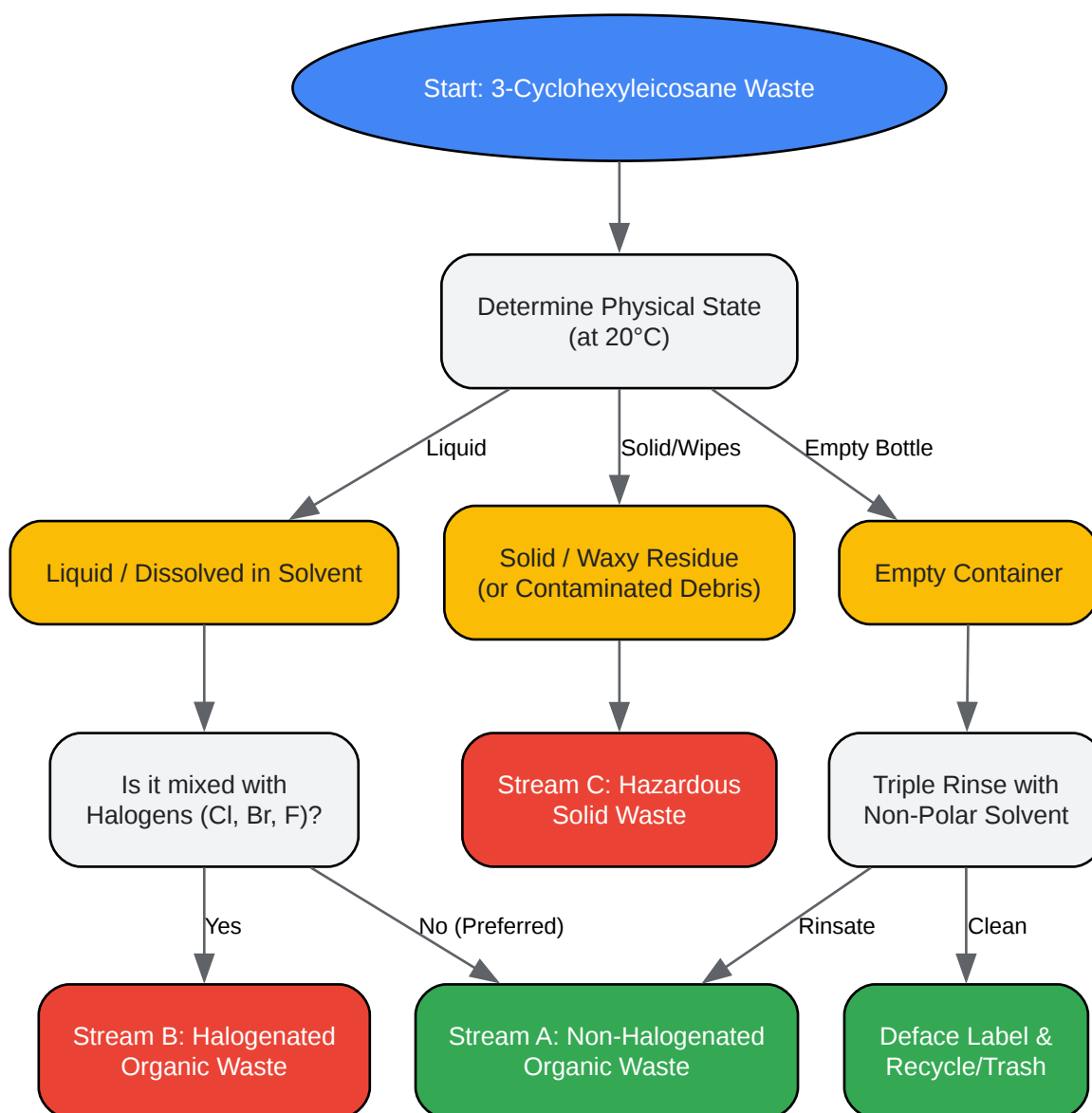
B. Chemical Segregation (The "Like-with-Like" Rule)

To ensure cost-effective disposal via fuel blending, segregate 3-cyclohexyleicosane as follows:

- Non-Halogenated Organic Stream (Preferred):
 - Mix with: Hexane, Acetone, Toluene, Ethyl Acetate.
 - Why? This stream is incinerated for energy recovery.^[1] 3-cyclohexyleicosane has a high heat of combustion, making it a desirable component for fuel blending.^[1]
- DO NOT Mix With:
 - Halogenated Solvents (DCM, Chloroform): Increases disposal cost significantly.
 - Acids/Bases: Potential for unwanted biphasic reactions or heat generation.^[1]^[3]
 - Aqueous Waste: Will not mix; creates an oily top layer that complicates treatment.^[1]

Disposal Workflow: The Decision Matrix

The following logic gate ensures compliance with RCRA (USA) and local environmental standards.



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Figure 1: Decision matrix for the segregation and disposal of 3-cyclohexyleicosane waste streams.

Detailed Protocols

Protocol A: Liquid Waste Disposal (Solutions)

Context: You have 3-cyclohexyleicosane dissolved in a solvent or as a pure liquid.

- Labeling: Attach a hazardous waste tag.

- Chemical Name: Write "3-Cyclohexyleicosane" clearly.[\[1\]](#)
- Constituents: If mixed, list all solvents (e.g., "90% Hexane, 10% 3-Cyclohexyleicosane").
- Hazard Checkbox: Mark "Flammable" (if mixed with solvents) or "Toxic/Irritant".[\[1\]](#)
- Transfer: Pour into the Non-Halogenated Organic waste carboy.
 - Tip: If the pure substance has solidified in the flask, gently warm the flask with a heat gun or warm water bath (<40°C) to liquefy it before pouring. Do not scrape; melting is safer.[\[1\]](#)
- Closure: Cap the carboy immediately to prevent volatile solvent emissions.[\[1\]](#)

Protocol B: Solid Waste (Spills & Consumables)

Context: Pipette tips, paper towels from wiping spills, or solid waxy residue.

- Containment: Place all contaminated solids into a heavy-duty clear plastic bag (polyethylene).
- Secondary Containment: Place the bag inside the laboratory's Solid Hazardous Waste drum/box.
- Labeling: Ensure the exterior container is labeled "Debris contaminated with Hydrocarbons."[\[1\]](#)

Protocol C: Spill Management (Waxy/Viscous)

Because this compound is hydrophobic and viscous:

- Isolate: Stop the spill source.
- Absorb: Do not use water.[\[1\]](#) Use a hydrophobic absorbent (e.g., vermiculite, clay cat litter, or polypropylene pads).
 - Note: If the spill has solidified (waxy), use a plastic scraper to lift the bulk material first, then use a solvent-dampened paper towel (hexane or ethanol) to clean the residue.
- Clean: Wipe the surface with a detergent solution to remove the oily film.

- Dispose: Treat all cleanup materials as Solid Hazardous Waste (Protocol B).

Regulatory Compliance (US/EU)

- United States (RCRA):
 - While not explicitly P- or U-listed, it is regulated as a characteristic waste if ignitable (D001) when mixed with solvents.[\[1\]](#)
 - If pure, it falls under "Oil/Organic Waste" regulations.
- European Union (REACH):
 - Dispose of in accordance with EWC (European Waste Catalogue) code 16 05 08 (discarded organic chemicals consisting of or containing hazardous substances).
 - Prevent entry into drains (H413: May cause long-lasting harmful effects to aquatic life).[\[1\]](#)

References

- National Institute of Standards and Technology (NIST). **Eicosane, 3-cyclohexyl-** Phase Change Data.[\[1\]](#) NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- PubChem.Compound Summary: **Eicosane, 3-cyclohexyl-** (CAS 4443-57-6).[\[1\]](#)[\[2\]](#) National Library of Medicine.[\[1\]](#) [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [\[Link\]](#)
- American Chemical Society (ACS).Guide for Chemical Spill Response. [\[Link\]](#)

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Sources

- [1. Eicosane, 3-cyclohexyl- | C₂₆H₅₂ | CID 138250 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [3. sharedlab.bme.wisc.edu \[sharedlab.bme.wisc.edu\]](#)
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